

physical and chemical properties of Homocapsaicin II

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Compound of Interest

Compound Name: Homocapsaicin II

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Homocapsaicin II: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Homocapsaicin II is a naturally occurring capsaicinoid found in chili peppers of the *Capsicum* genus.^{[1][2]} As an analogue of capsaicin, the compound responsible for the pungent heat of chili peppers, **Homocapsaicin II** contributes to the overall pungency and shares many of its biological activities.^[1] It is a minor capsaicinoid, typically accounting for about 1% of the total capsaicinoid content.^[1] This technical guide provides a detailed overview of the physical and chemical properties, analytical methodologies, and known biological mechanisms of **Homocapsaicin II**.

Physical and Chemical Properties

Homocapsaicin II is a lipophilic, colorless, and odorless crystalline to waxy compound.^[1] While some of its physical properties have been determined experimentally, others are predicted based on its chemical structure.

Table 1: Physical and Chemical Properties of **Homocapsaicin II**

Property	Value	Source
Molecular Formula	C ₁₉ H ₂₉ NO ₃	[3]
Molecular Weight	319.44 g/mol	[2]
CAS Number	71240-51-2	[3]
IUPAC Name	(E)-N-[(4-hydroxy-3-methoxyphenyl)methyl]-8-methyldec-6-enamide	[3]
Appearance	White crystalline solid	ChemBK
Melting Point	64.5 - 65.5 °C (for Homocapsaicin I)	[4]
Boiling Point	521.3 ± 50.0 °C at 760 mmHg (Predicted)	[5]
Density	1.0 ± 0.1 g/cm ³ (Predicted)	[5]
Solubility	Soluble in ethanol, dimethyl sulfoxide (DMSO), ether, benzene, and chloroform. Practically insoluble in water.	ChemBK, Cayman Chemical
Pungency (Scoville Heat Units)	8,600,000 SHU	[1]

Spectral Data

Detailed spectral analyses are essential for the identification and quantification of **Homocapsaicin II**. The following provides an overview of the key spectroscopic data.

Table 2: Spectral Data for **Homocapsaicin II**

Technique	Data Highlights
¹ H and ¹³ C Nuclear Magnetic Resonance (NMR)	A comprehensive review of ¹ H and ¹³ C NMR data for 159 natural and synthetic capsaicinoids, including homocapsaicin, has been published, providing a key reference for structural elucidation.[6][7]
Mass Spectrometry (MS)	Gas Chromatography-Mass Spectrometry (GC-MS) is commonly used for the identification of Homocapsaicin II. Characteristic fragment ions at m/z 137, 122, and 94, corresponding to the vanillyl moiety, are key identifiers.[8]
Infrared (IR) Spectroscopy	IR spectra are available through spectral databases and can be used for functional group identification.[3]
Ultraviolet-Visible (UV-Vis) Spectroscopy	In methanol, capsaicinoids exhibit a maximum absorbance at approximately 280 nm.[9]

Experimental Protocols

The extraction, purification, and analysis of **Homocapsaicin II** are critical for research and development. The following protocols are generalized from common methods used for capsaicinoids.

Protocol 1: Extraction of Capsaicinoids from Capsicum Fruit

This protocol describes a standard Soxhlet extraction method.

- Sample Preparation: Dry the Capsicum fruit at 60°C for 48 hours and grind it into a fine powder.
- Soxhlet Extraction:
 - Place 10 g of the dried pepper powder into a cellulose thimble.

- Insert the thimble into a Soxhlet extractor.
- Add 200 mL of methanol to a round-bottom flask attached to the extractor.
- Heat the methanol to its boiling point and allow the extraction to proceed for 6-8 hours.
- Solvent Evaporation: After extraction, remove the solvent from the extract using a rotary evaporator at 50°C under reduced pressure to obtain the oleoresin.
- Storage: Store the oleoresin at -20°C until further purification or analysis.

Protocol 2: High-Performance Liquid Chromatography (HPLC) Analysis of Homocapsaicin II

This protocol provides a general method for the quantification of capsaicinoids.

- Standard Preparation: Prepare a stock solution of **Homocapsaicin II** standard in methanol at a concentration of 1 mg/mL. Create a series of dilutions ranging from 1 to 100 µg/mL to generate a calibration curve.
- Sample Preparation: Dissolve a known amount of the extracted oleoresin in methanol to a final concentration of approximately 1 mg/mL. Filter the solution through a 0.45 µm syringe filter.
- HPLC Conditions:
 - Column: C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size).
 - Mobile Phase: Isocratic elution with a mixture of acetonitrile and water (e.g., 60:40 v/v) or a gradient elution.
 - Flow Rate: 1.0 mL/min.
 - Detection: UV detector at 280 nm.
 - Injection Volume: 20 µL.

- Quantification: Identify the **Homocapsaicin II** peak in the sample chromatogram by comparing its retention time with that of the standard. Quantify the concentration using the calibration curve generated from the standards.

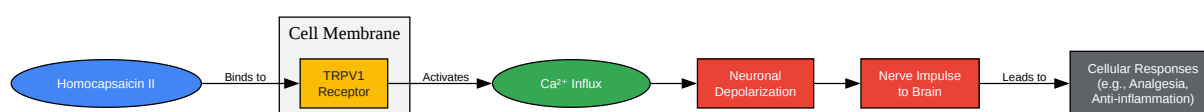
Biological Activity and Signaling Pathways

The biological effects of **Homocapsaicin II** are believed to be mediated through the same primary mechanism as capsaicin, which involves the activation of the Transient Receptor Potential Vanilloid 1 (TRPV1) receptor.[10][11][12] TRPV1 is a non-selective cation channel predominantly expressed in sensory neurons.

TRPV1 Signaling Pathway

Activation of the TRPV1 receptor by **Homocapsaicin II** leads to an influx of calcium ions into the neuron.[13] This influx depolarizes the neuron, initiating a nerve impulse that is transmitted to the brain and perceived as a burning sensation.[10] Prolonged activation of TRPV1 can lead to desensitization of the sensory neuron, which is the basis for the analgesic effects of capsaicinoids.

The downstream effects of TRPV1 activation are diverse and can influence various cellular processes, including inflammation, pain perception, and metabolism.

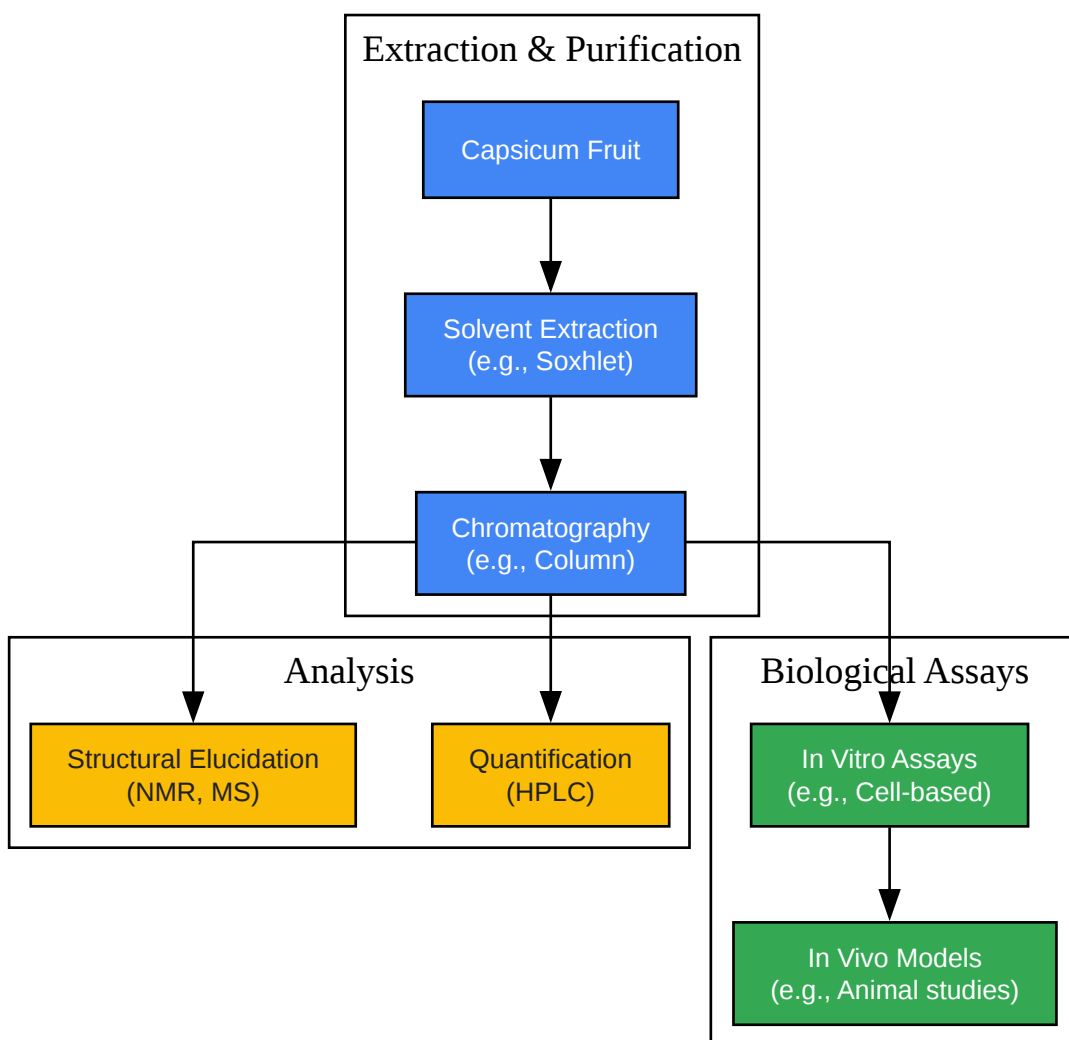


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TRPV1 Signaling Pathway for **Homocapsaicin II**

Experimental Workflows

The following diagram illustrates a typical workflow for the study of **Homocapsaicin II**, from extraction to biological analysis.



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